

# 3,6-Dichloro-2-hydroxybenzoic acid-13C6 material safety data sheet (MSDS)

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Compound of Interest		
Compound Namo:	3,6-Dichloro-2-hydroxybenzoic	
Compound Name:	acid-13C6	
Cat. No.:	B1442280	Get Quote

An In-depth Technical Guide to the Material Safety Data Sheet for **3,6-Dichloro-2-hydroxybenzoic acid-13C6** 

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and properties of **3,6-Dichloro-2-hydroxybenzoic acid-13C6**, a stable isotope-labeled compound crucial for various research applications, including proteomics and mass spectrometry.[1][2] The information presented is compiled from available Material Safety Data Sheets (MSDS) and safety data from chemical suppliers.

### **Section 1: Chemical Identification**

This section provides the fundamental identification details for **3,6-Dichloro-2-hydroxybenzoic** acid-13C6.



Identifier	Value
Chemical Name	3,6-Dichloro-2-hydroxybenzoic acid-13C6
Alternate Names	3,6-Dichloro-2-hydroxybenzoic-[13C6] Acid; 3,6-Dichlorosalicylic acid-(ring-13C6)[2][3]
CAS Number	1173019-34-5[1][2][4]
Molecular Formula	13C6H4Cl2O3[1][2]
Molecular Weight	212.97[1][2]
Isotopic Purity	99 atom % 13C[1]
Assay	98% (CP)[1]

# **Section 2: Physical and Chemical Properties**

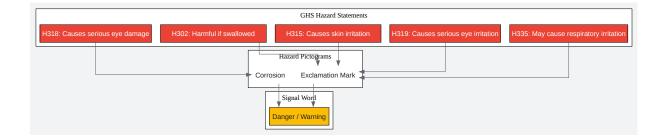
A summary of the key physical and chemical properties of the compound is provided below. Data for the non-labeled form is included for reference where specific data for the labeled compound is unavailable.

Property	Value
Form	Powder[1]
Appearance	Beige Powder Solid
Odor	Odorless
Melting Point	approx. 195°C (dec.) (for non-labeled)[5]
Boiling Point	297.29°C (rough estimate for non-labeled)[5]
Flash Point	Not applicable[1]
Storage Temperature	-20°C[1]
Solubility	DMSO (Soluble), Methanol (Slightly) (for non-labeled)[5]

# Section 3: Hazard Identification and Safety Information

This section outlines the potential hazards associated with **3,6-Dichloro-2-hydroxybenzoic acid-13C6** and provides corresponding safety information. The GHS hazard classifications are based on data for the isotopically labeled compound and its non-labeled analogue.

#### **GHS Hazard Classification**



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Caption: GHS Hazard Classification for 3,6-Dichloro-2-hydroxybenzoic acid.

## **Precautionary Statements**



Code	Statement
P261	Avoid breathing dust.[6]
P264	Wash face, hands and any exposed skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.[6]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1]
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6][7]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][6]
P310	Immediately call a POISON CENTER or doctor/physician.[6]
P312	Call a POISON CENTER or doctor if you feel unwell.
P330	Rinse mouth.
P362 + P364	Take off contaminated clothing and wash it before reuse.
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[6][7]
P501	Dispose of contents/container to an approved waste disposal plant.[1][7]



## **Section 4: First-Aid Measures**

In case of exposure, follow these first-aid measures.

Exposure Route	First-Aid Procedure
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[4]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[4]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.  Consult a physician.[4]

# Section 5: Handling and Storage Handling

- Avoid contact with skin and eyes.
- · Do not breathe dust.
- · Do not ingest.
- Use only in a well-ventilated area.[6]
- Wear appropriate personal protective equipment.

### **Storage**

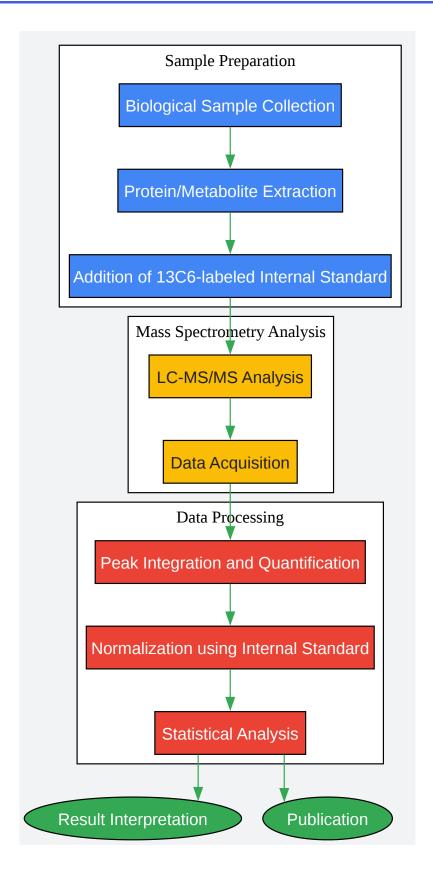
- Store in a cool, dry, and well-ventilated place.
- Keep container tightly closed.[7]
- Recommended storage temperature is -20°C.[1]



# **Section 6: Experimental Protocols and Applications**

While specific experimental protocols are proprietary to the end-user's research, the primary application of **3,6-Dichloro-2-hydroxybenzoic acid-13C6** is as an internal standard in mass spectrometry-based applications, such as proteomics and metabolomics.[1][2] The workflow for such an experiment is generalized below.





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Caption: Generalized workflow for using a 13C-labeled internal standard.



## **Section 7: Toxicological and Ecological Information**

Detailed toxicological and ecological studies for **3,6-Dichloro-2-hydroxybenzoic acid-13C6** are not readily available. The information for the non-labeled analogue suggests potential for aquatic toxicity.[8] Chronic exposure may lead to liver and kidney damage.[9] It is advised to handle this compound with care and prevent its release into the environment.

Disclaimer: This document is intended as a guide and is not a substitute for a certified Material Safety Data Sheet (MSDS) provided by the manufacturer. Always refer to the supplier's MSDS for the most current and complete safety information. The user is responsible for the safe handling and disposal of this chemical.

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### References

- 1. 3,6-Dichloro-2-hydroxybenzoic acid-(phenyl-13C6) 13C 99atom, 98 CP 1173019-34-5 [sigmaaldrich.com]
- 2. scbt.com [scbt.com]
- 3. 3,6-Dichloro-2-hydroxybenzoic acid-(phenyl-13C6) 13C 99atom, 98 CP 1173019-34-5 [sigmaaldrich.com]
- 4. 3,6-Dichloro-2-hydroxybenzoic acid-13C6 | CAS#:1173019-34-5 | Chemsrc [chemsrc.com]
- 5. lookchem.com [lookchem.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. assets.thermofisher.cn [assets.thermofisher.cn]
- 8. 3,6-Dichloro-2-methoxy(~13~C\_6\_)benzoic acid | C8H6Cl2O3 | CID 53442223 -PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. assets.greenbook.net [assets.greenbook.net]
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